

tert-Amyl peroxy-2-ethylhexanoate CAS number 686-31-7

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Compound of Interest

Compound Name: *tert-Amyl peroxy-2-ethylhexanoate*

Cat. No.: *B1583687*

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An In-Depth Technical Guide to **tert-Amyl peroxy-2-ethylhexanoate** (CAS: 686-31-7)

For Researchers and Scientists in the Polymer and Chemical Industry

Introduction

tert-Amyl peroxy-2-ethylhexanoate, identified by CAS number 686-31-7, is a liquid organic peroxide belonging to the perester class. It serves as a highly efficient free-radical initiator for the polymerization of various monomers.^[1] Its well-balanced half-life characteristics make it a versatile choice for controlled radical generation in both batch and continuous polymerization processes.^[1] This compound is widely utilized in the production of low-density polyethylene (LDPE), polystyrene (PS), acrylic resins, and as a curing agent for thermoset composites like Sheet Molding Compound (SMC) and Bulk Molding Compound (BMC).^{[1][2][3]} Its primary function is to thermally decompose into free radicals, which subsequently initiate the chain-growth polymerization process.

Physicochemical and Thermal Properties

The physical and chemical properties of **tert-Amyl peroxy-2-ethylhexanoate** are summarized below. It is a colorless to pale yellow liquid that is insoluble in water.^{[4][5]}

Table 1: General and Physicochemical Properties

Property	Value	Reference(s)
CAS Number	686-31-7	[1]
Molecular Formula	C13H26O3	[6][7]
Molecular Weight	230.34 g/mol	[1][5]
Appearance	Colorless to pale yellow liquid	[4][5][8]
Density	0.9075 g/cm ³ at 20°C	[9]
Refractive Index	1.435 at 20°C	[9]
Boiling Point	68°C at 0.5 Torr	[9]
Solubility	Insoluble in water	[4][5][8]

| Theoretical Active Oxygen| 6.95% |[1] |

Thermal Decomposition and Reactivity

Organic peroxides are thermally unstable and their rate of decomposition is highly temperature-dependent. The reactivity is typically expressed by the half-life ($t_{1/2}$), the time required to decompose 50% of the peroxide at a given temperature. The Self-Accelerating Decomposition Temperature (SADT) is a critical safety parameter, representing the lowest temperature at which a substance in its commercial packaging can undergo a self-accelerating decomposition, which may lead to fire or explosion.[10][11]

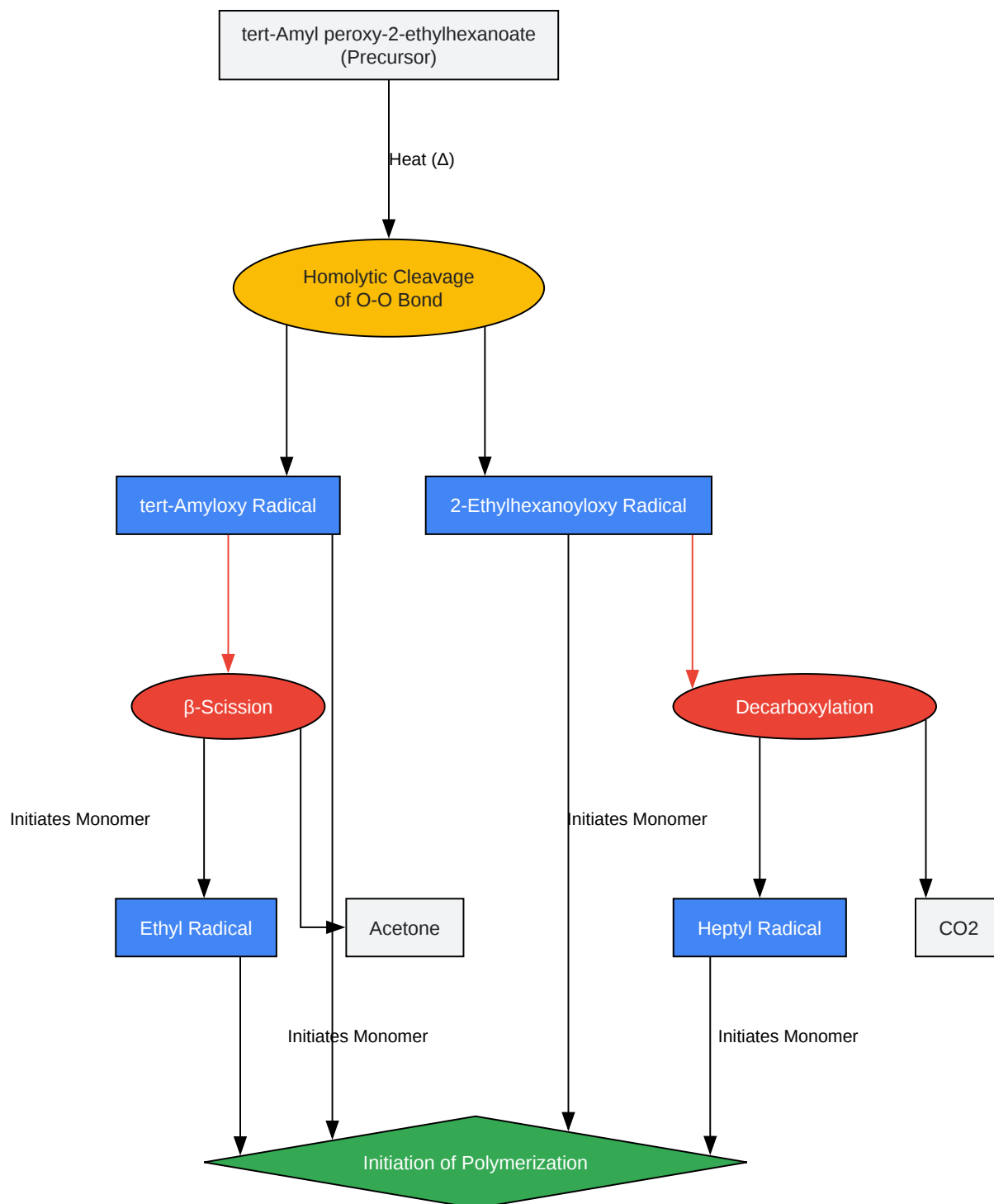
Table 2: Thermal Stability and Safety Data

Parameter	Value	Reference(s)
SADT	35°C	[1] [2] [10]
Control Temperature (Tc)	20°C	[2] [10]
Emergency Temperature (Te)	25°C	[1] [2] [10]
Recommended Storage	-20°C to 10°C (Max)	[1] [9] [10]
Half-life (t _{1/2}) Data		
10 hours	72°C (for the similar tert-Butyl analogue)	[11]
1 hour	91°C (for the similar tert-Butyl analogue)	[11]

| 0.1 hour (6 min) | 113°C (for the similar tert-Butyl analogue) | [\[11\]](#) |

Note: Half-life data for the closely related and commonly used analogue, tert-Butyl peroxy-2-ethylhexanoate (Trigonox® 21S), is provided for reference as it exhibits similar reactivity profiles.

The decomposition process begins with the homolytic cleavage of the oxygen-oxygen bond, a characteristic reaction of organic peroxides.[\[12\]](#) This thermal decomposition generates two radical species which can then initiate polymerization.



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Diagram 1: Thermal decomposition pathway of **tert-Amyl peroxy-2-ethylhexanoate**.

Applications in Polymer Synthesis

tert-Amyl peroxy-2-ethylhexanoate is a preferred initiator in several polymerization processes due to its efficiency in a moderate temperature range (approx. 70-120°C).

- **Polymerization of Ethylene:** It is an efficient initiator for the production of Low-Density Polyethylene (LDPE) in both tubular and autoclave reactor processes.[\[1\]](#)[\[11\]](#)
- **Styrene Polymerization:** It can be used in the suspension polymerization of styrene at temperatures around 90°C.[\[11\]](#)
- **Acrylics and Methacrylates:** The initiator is widely employed in the polymerization of acrylate and methacrylate monomers for producing coatings, adhesives, and acrylic resins.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Thermoset Curing:** It acts as a curing agent for unsaturated polyester resins at elevated temperatures, particularly in SMC, BMC, and pultrusion processes.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Example Protocol: Suspension Polymerization of Styrene

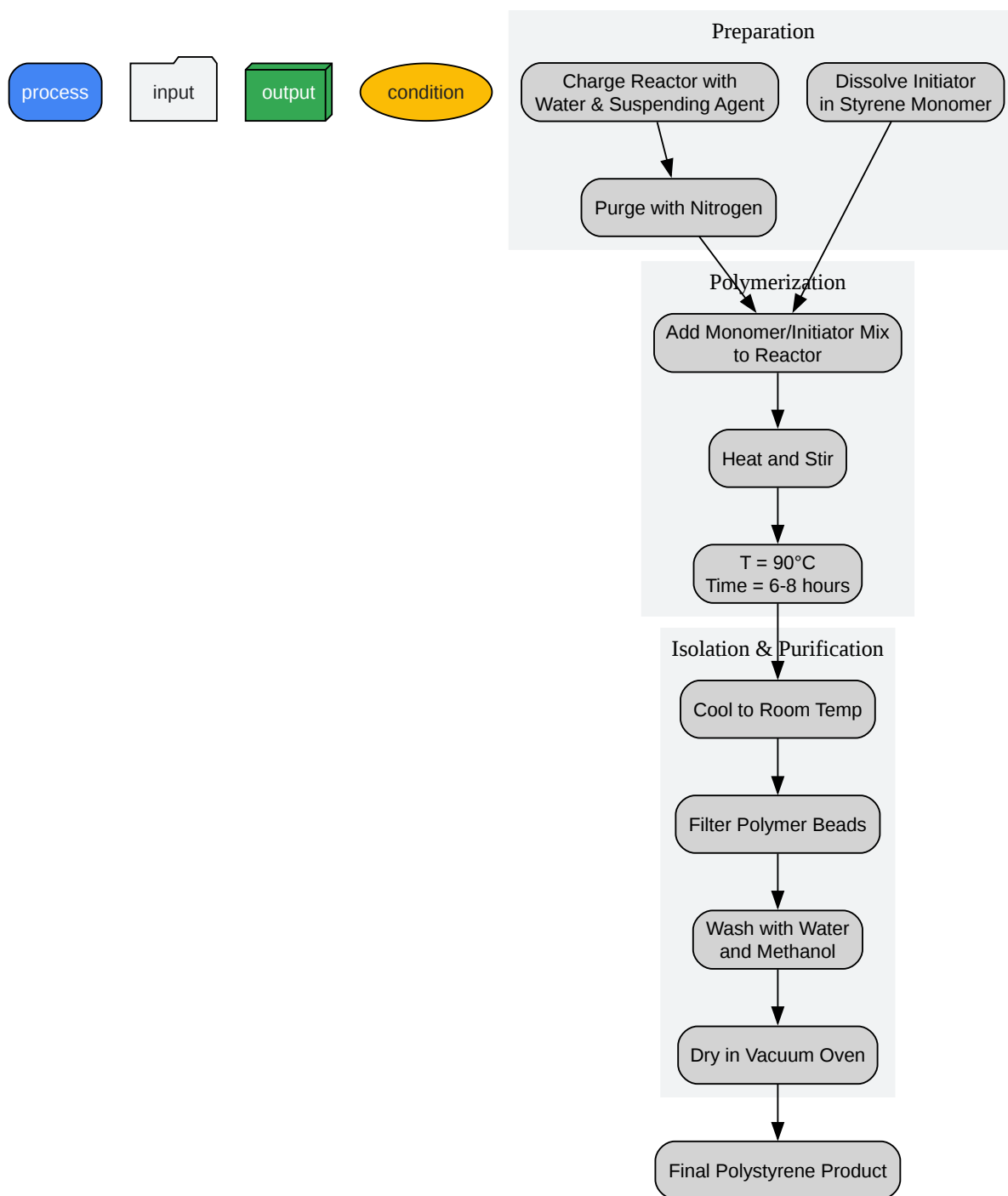
This protocol describes a generalized lab-scale procedure for the suspension polymerization of styrene using **tert-Amyl peroxy-2-ethylhexanoate** as the initiator.

Materials:

- Styrene monomer (inhibitor removed)
- Deionized water
- Poly(vinyl alcohol) (PVA) as a suspending agent
- **tert-Amyl peroxy-2-ethylhexanoate** (initiator)
- Nitrogen gas for inerting
- Methanol for precipitation

Procedure:

- **Reactor Setup:** A 1 L jacketed glass reactor is equipped with a mechanical stirrer, reflux condenser, nitrogen inlet, and a temperature controller.
- **Aqueous Phase Preparation:** The reactor is charged with 400 mL of deionized water and 0.5 g of PVA. The mixture is stirred at 300 RPM and heated to the reaction temperature of 90°C.
- **Inerting:** The reactor is purged with nitrogen for 30 minutes to remove dissolved oxygen, which can inhibit free-radical polymerization.
- **Organic Phase Preparation:** In a separate beaker, 1.0 g (approx. 4.3 mmol) of **tert-Amyl peroxy-2-ethylhexanoate** is dissolved in 100 g of inhibitor-free styrene monomer.
- **Initiation:** The styrene/initiator solution is added to the reactor containing the aqueous phase under continuous stirring. The stirring speed is maintained to ensure the formation of stable monomer droplets.
- **Polymerization:** The reaction is allowed to proceed at 90°C for 6-8 hours. The temperature is carefully controlled as the reaction is exothermic.
- **Work-up:** After the reaction period, the reactor is cooled to room temperature. The resulting polymer beads are collected by filtration.
- **Purification:** The polystyrene beads are washed thoroughly with deionized water and then with methanol to remove any unreacted monomer and residual initiator.
- **Drying:** The purified beads are dried in a vacuum oven at 50°C to a constant weight.



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Diagram 2: Experimental workflow for suspension polymerization.

Safety, Handling, and Storage

tert-Amyl peroxy-2-ethylhexanoate is a hazardous chemical that requires strict handling and storage protocols.

- **Thermal Sensitivity:** The compound is thermally unstable and can decompose violently if heated.[4][8] It may explode from heat, contamination, or loss of temperature control.[8] The SADT is 35°C, meaning above this temperature, the decomposition can become uncontrollable.[1][10]
- **Storage:** It must be stored in a temperature-controlled environment, with a recommended maximum temperature of 10°C and a control temperature of 20°C for transport.[1][10] It should be kept away from sources of heat, ignition, and direct sunlight.[10][11]
- **Incompatibilities:** Avoid contact with reducing agents (e.g., amines), acids, alkalis, and heavy metal compounds (e.g., accelerators, driers), as these can induce rapid decomposition.[11]
- **Hazards:** It is classified as an organic peroxide (Type D, liquid).[10] It may cause an allergic skin reaction.[5] The decomposition products can be flammable and may produce irritating or toxic gases.[8]
- **Handling:** Never weigh out in the storage room.[11] Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Ensure emergency procedures are in place in case of temperature excursions above the emergency temperature (25°C).[10]

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